

An In-depth Technical Guide to Dimethyl 4-Acetoxyisophthalate: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	Dimethyl 4-Acetoxyisophthalate
CAS No.:	71932-29-1
Cat. No.:	B1290582

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This guide provides a comprehensive technical overview of **Dimethyl 4-Acetoxyisophthalate**, a specialty chemical with significant potential in polymer science and as a versatile building block in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and materials science who require a deep understanding of this compound's properties and applications.

Introduction: The Isophthalate Core and the Significance of Acetoxy Functionalization

Isophthalic acid and its derivatives are fundamental components in the synthesis of a wide array of polymers, most notably polyesters. The meta-substitution pattern of the carboxyl groups on the benzene ring imparts unique structural characteristics to these polymers, influencing their thermal and mechanical properties. Dimethyl isophthalate, the dimethyl ester of isophthalic acid, is a widely used monomer in this context^{[1][2]}.

The introduction of a 4-acetoxy group to the dimethyl isophthalate backbone, yielding **Dimethyl 4-Acetoxyisophthalate**, significantly alters the electronic and steric properties of the molecule. This functionalization opens up new avenues for its application, particularly in the synthesis of advanced polymers with tailored properties and as an intermediate in the preparation of more complex molecules for pharmaceutical and materials science research.

Chemical Structure and Properties

Dimethyl 4-Acetoxyisophthalate, also known as 4-Acetoxyisophthalic Acid Dimethyl Ester, possesses the chemical formula $C_{12}H_{12}O_6$ and a molecular weight of 252.22 g/mol .

Table 1: Physicochemical Properties of **Dimethyl 4-Acetoxyisophthalate**

Property	Value	Source
CAS Number	71932-29-1	Tokyo Chemical Industry Co., Ltd.
Molecular Formula	$C_{12}H_{12}O_6$	Calculated
Molecular Weight	252.22 g/mol	Calculated
Appearance	White to almost white powder/crystal	Tokyo Chemical Industry Co., Ltd.
Purity	>98.0% (GC)	Tokyo Chemical Industry Co., Ltd.

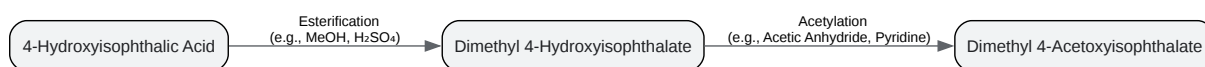
The structure of **Dimethyl 4-Acetoxyisophthalate** is characterized by a central benzene ring with two methyl ester groups at positions 1 and 3, and an acetoxy group at position 4. This arrangement influences the molecule's reactivity and potential for incorporation into polymer chains.

Synthesis of Dimethyl 4-Acetoxyisophthalate

The primary route for the synthesis of **Dimethyl 4-Acetoxyisophthalate** is through the acetylation of its precursor, Dimethyl 4-Hydroxyisophthalate. This reaction is a classic example of esterification, where the hydroxyl group of the phenol is converted to an acetate ester.

Synthesis Workflow

The synthesis involves a straightforward, yet crucial, two-step process starting from 4-hydroxyisophthalic acid. The first step is the esterification of the carboxylic acid groups, followed by the acetylation of the phenolic hydroxyl group.



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Sources

- 1. CAS 1459-93-4: Dimethyl isophthalate | CymitQuimica [[cymitquimica.com](https://www.cymitquimica.com)]
- 2. Dimethyl isophthalate | 1459-93-4 [[chemicalbook.com](https://www.chemicalbook.com)]
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